Application Note: HPLC Method Development for N-(aminocarbonyl)-2-(2-nitrophenoxy)acetamide

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Compound of Interest

Compound Name:	*N-(aminocarbonyl)-2-(2-nitrophenoxy)acetamide*
CAS No.:	*861521-66-6*
Cat. No.:	*B2466714*

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Abstract & Scope

This technical guide details the development and validation of a High-Performance Liquid Chromatography (HPLC) protocol for the quantification and purity analysis of **N-(aminocarbonyl)-2-(2-nitrophenoxy)acetamide** (CAS: Not widely listed, Structure Ref: C9H9N3O5).[1][2][3]

This compound presents a unique chromatographic challenge due to its "amphiphilic" structural dichotomy: a highly polar, hydrophilic acyl urea tail and a lipophilic, electron-withdrawing 2-nitrophenoxy head.[1][2][3] This guide addresses the specific requirements for retaining the polar moiety while achieving resolution from potential synthetic impurities (e.g., 2-nitrophenol, chloroacetyl urea derivatives).

Target Audience: Medicinal Chemists, QC Analysts, and Process Development Scientists.[1][3]

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Physicochemical Profiling & Strategy

Before method selection, the analyte's properties dictate the instrumental parameters.[3]

Structural Analysis[1][2][4][5]

- Molecular Formula:ngcontent-ng-c747876706="" _nghost-ng-c4038370108="" class="inline ng-star-inserted">

  [2][3][4][5]

- Molecular Weight: 239.18 g/mol [1][2][3][4][5]

- Key Moieties:

  - Acyl Urea (-CO-NH-CO-NH2):[1][2][3] Weakly acidic (pKa ~8.5 - 9.5).[1][2][3] At neutral pH, it exists in equilibrium; at acidic pH (< 4.0), it remains in the non-ionized (neutral) form, increasing retention on Reverse Phase (RP) columns.

  - 2-Nitrophenoxy Group: Strongly UV-active (Chromophore).[1][2][3] The nitro group (

) induces a bathochromic shift, allowing detection at longer wavelengths (>254 nm), which reduces background noise from solvents.

Solubility & Stability[1][2]

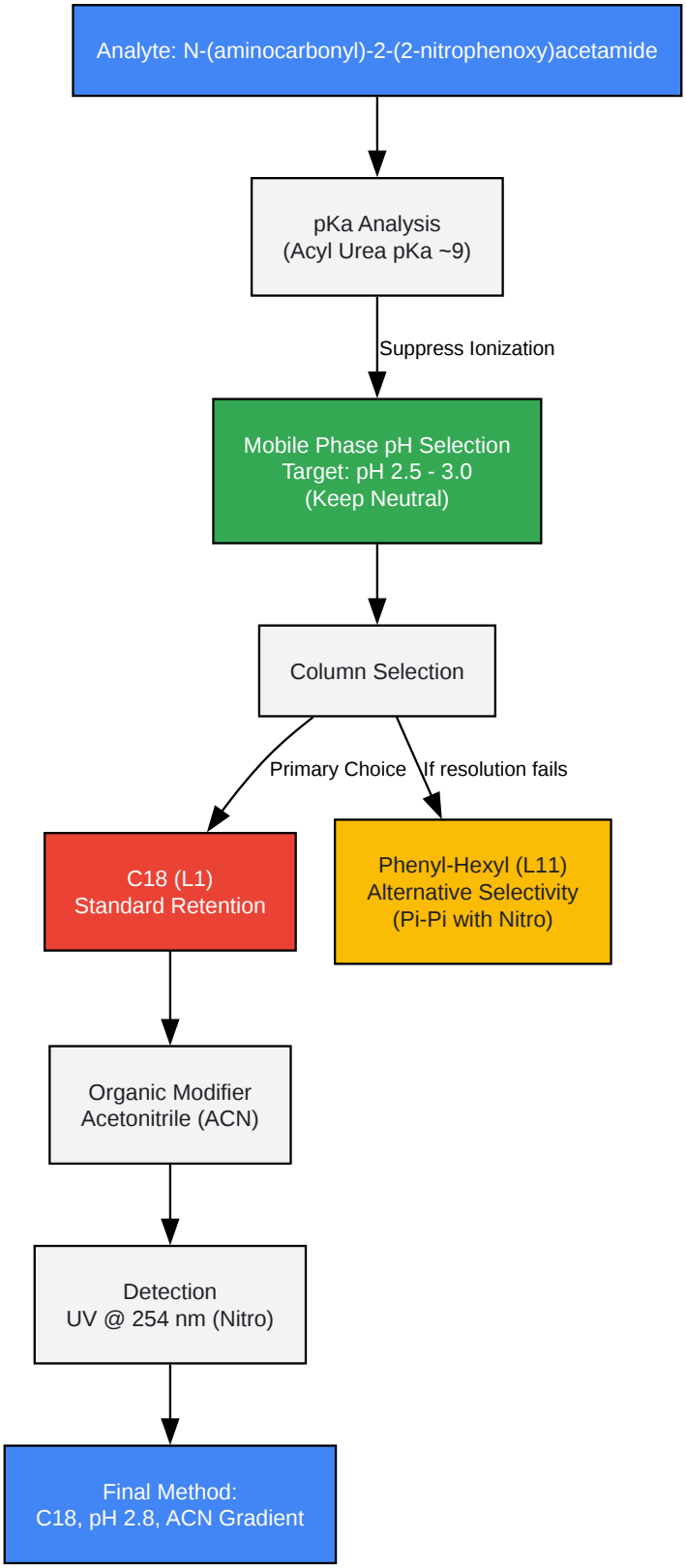
- Solubility: Sparingly soluble in water; soluble in DMSO, Methanol (MeOH), and Acetonitrile (ACN).[1]

- Stability: The acyl urea linkage is susceptible to hydrolysis at extreme pH (pH > 10 or pH < 1) and elevated temperatures.[1][3] The method must use a moderate acidic buffer (pH 2.5–3.[1][3]0) and controlled column temperature.

Method Development Workflow

The following decision tree illustrates the logic used to select the critical method parameters (CMP).

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Figure 1: Method Development Decision Tree highlighting the suppression of acyl urea ionization for optimal peak shape.

Detailed Experimental Protocol

Reagents and Equipment

- HPLC System: Agilent 1260 Infinity II or Waters Alliance e2695 (or equivalent) with PDA/DAD detector.
- Column: Agilent Zorbax Eclipse Plus C18 (4.6 x 150 mm, 3.5 µm) or Phenomenex Kinetex C18.[1][3]
- Solvents: HPLC Grade Acetonitrile (ACN), Milli-Q Water.[1][2][3]
- Buffer Additive: Phosphoric Acid (85%) or Formic Acid (for MS compatibility).[1][3]

Chromatographic Conditions (The "Standard Method")

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Parameter	Setting	Rationale
Mobile Phase A	0.1% Phosphoric Acid in Water (pH ~2.[1][2][3]5)	Suppresses silanol activity and keeps analyte neutral.[1][3]
Mobile Phase B	Acetonitrile (100%)	Lower viscosity and sharper peaks than Methanol.[1][3]
Flow Rate	1.0 mL/min	Standard for 4.6mm ID columns; ensures optimal Van Deemter efficiency.[1][3]
Column Temp	30°C	Improves mass transfer and retention time reproducibility.[1][3]
Injection Volume	10 µL	Prevents column overload.[1][3]
Detection	UV 254 nm (Bandwidth 4 nm)	Max absorbance of nitro-aromatic ring; minimizes solvent cut-off noise.[1][2][3]
Run Time	15 Minutes	Sufficient to elute late-eluting dimers or impurities.[1][2][3]

Gradient Program

A gradient is required to resolve the polar hydrolytic degradants from the main peak and late-eluting impurities (e.g., bis-nitrophenoxy byproducts).[1][2][3]

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Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.00	90	10	Initial equilibration (High aqueous for polar urea retention).[1][2][3]
8.00	40	60	Linear ramp to elute main compound and lipophilic impurities.
10.00	10	90	Wash step to clear column.[1][3]
10.10	90	10	Return to initial conditions.[1][3][6]
15.00	90	10	Re-equilibration.[1][3]

Sample Preparation Workflow

Objective: Ensure complete solubilization without inducing degradation.

- Stock Solution (1.0 mg/mL):
  - Weigh 10 mg of **N-(aminocarbonyl)-2-(2-nitrophenoxy)acetamide**.[1][2][3]
  - Dissolve in 2 mL of DMSO (Dimethyl Sulfoxide) or Acetonitrile.[1][2][3] Note: Avoid dissolving directly in water as solubility is limited.[1][2][3]
  - Sonicate for 5 minutes.
  - Dilute to volume (10 mL) with Acetonitrile.
- Working Standard (100 µg/mL):
  - Transfer 1.0 mL of Stock Solution into a 10 mL volumetric flask.
  - Dilute to volume with Mobile Phase A : Acetonitrile (90:10).[1][3]

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- Critical Step: Matching the diluent to the initial gradient conditions prevents "solvent shock" and peak distortion (fronting).[1]

- Filtration:
  - Filter through a 0.22 µm PTFE or Nylon syringe filter into an HPLC vial.[1][3]

System Suitability & Validation Criteria

To ensure the method is "Self-Validating" (Trustworthiness), every run must meet these criteria based on ICH Q2(R1) guidelines.

Parameter	Acceptance Limit	Purpose
Retention Time (RT)	6.5 ± 0.5 min	Identity confirmation.[1][2][3]
Tailing Factor (T)	0.8 ≤ T ≤ 1.5	Ensures proper pH control and column health.[1][3]
Theoretical Plates (N)	> 5000	Verifies column efficiency.[1][3]
Precision (RSD)	≤ 2.0% (n=6 injections)	Confirms system stability.[1][3]
Resolution (Rs)	> 2.0 (between analyte and nearest impurity)	Ensures accurate quantitation.

Impurity Profiling (Example)

Common synthetic precursors include 2-Nitrophenol.[1][2][3]

- 2-Nitrophenol RT:[1][2][3][7] ~9.5 min (More lipophilic, elutes later in the gradient).
- Analyte RT: ~6.5 min.
- The gradient ensures wide separation between the starting material and the product.[3]

Troubleshooting Guide

Issue 1: Peak Tailing (> 1.5)

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- Cause: Secondary interactions between the urea amine and residual silanols on the column.[1][3]
- Fix: Ensure Mobile Phase A pH is < 3.[1][3][8]0. If using an older column, switch to a "Base Deactivated" (BDS) or "End-capped" column (e.g., Zorbax Eclipse Plus).[1][3]

Issue 2: Split Peaks

- Cause: Sample solvent strength is too high (e.g., injecting 100% DMSO or ACN).
- Fix: Dilute the sample with water/buffer to at least 50% aqueous content before injection.[1][3]

Issue 3: Drifting Retention Times

- Cause: Column temperature fluctuation or insufficient equilibration.[1][2][3]
- Fix: Use a column oven (30°C) and ensure at least 5 minutes of re-equilibration time at the end of the gradient.

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